

BI-1950 solubility and preparation for experiments

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Compound of Interest		
Compound Name:	BI-1950	
Cat. No.:	B12426661	Get Quote

BI-1950 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to the solubility and experimental preparation of **BI-1950**, a potent and selective lymphocyte function-associated antigen-1 (LFA-1) inhibitor.

Frequently Asked Questions (FAQs)

Q1: What is BI-1950 and what is its primary mechanism of action?

A1: **BI-1950** is a highly potent and selective small molecule inhibitor of the lymphocyte function-associated antigen-1 (LFA-1), an integrin receptor found on lymphocytes.[1] Its primary mechanism of action is to prevent the binding of LFA-1 to its ligand, the intercellular adhesion molecule-1 (ICAM-1). This interaction is crucial for immune cell adhesion and signaling. By blocking this binding, **BI-1950** effectively inhibits downstream signaling pathways, leading to a reduction in IL-2 production.[1]

Q2: What are the key in vitro activities of **BI-1950**?

A2: **BI-1950** demonstrates potent inhibition of the LFA-1/ICAM-1 interaction with a dissociation constant (KD) of 9 nM. It also inhibits the production of IL-2 in human peripheral blood mononuclear cells (PBMCs) and whole blood with IC50 values of 3 nM and 120 nM, respectively.[1]



Q3: Is BI-1950 active in in vivo models?

A3: Yes, **BI-1950** has shown efficacy in a mouse model of delayed-type hypersensitivity. Oral administration of **BI-1950** resulted in a dose-dependent inhibition of swelling, with full efficacy observed at a dose of 3 mg/kg.[1]

Q4: What is the molecular weight of BI-1950?

A4: The molecular weight of **BI-1950** is 646.5 Da.[1]

Solubility and Preparation for Experiments Solubility Data

The solubility of **BI-1950** is a critical factor for the design and reproducibility of experiments. Below is a summary of the available solubility data.

Solvent/Condition	Solubility	
Aqueous Buffer (pH 6.8)	1.2 μg/mL	
DMSO	Data not publicly available. See recommendations below.	
Ethanol	Data not publicly available. See recommendations below.	

Note on Organic Solvents: While specific quantitative solubility data in common organic solvents like DMSO and ethanol are not publicly available, it is standard practice to use these solvents to prepare high-concentration stock solutions of poorly water-soluble compounds for in vitro and in vivo studies.

Preparation of Stock Solutions

Recommendation for Preparing a 10 mM Stock Solution in DMSO:

It is recommended to prepare a concentrated stock solution of **BI-1950** in a high-purity, anhydrous organic solvent such as dimethyl sulfoxide (DMSO).



Materials:

- **BI-1950** powder
- Anhydrous, cell culture-grade DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes
- Vortex mixer and/or sonicator

Protocol:

- Calculate the required mass of BI-1950:
 - Molecular Weight (MW) of BI-1950 = 646.5 g/mol
 - To prepare 1 mL of a 10 mM stock solution:
 - Mass (g) = 10 mmol/L * 1 L/1000 mL * 1 mL * 646.5 g/mol = 0.006465 g = 6.47 mg
- Weighing:
 - Carefully weigh out 6.47 mg of BI-1950 powder and place it into a sterile vial.
- Dissolution:
 - Add 1 mL of anhydrous DMSO to the vial containing the **BI-1950** powder.
 - Cap the vial tightly and vortex thoroughly for 1-2 minutes.
 - If the compound does not fully dissolve, brief sonication in a water bath may be used to aid dissolution. Visually inspect the solution to ensure there are no visible particles.
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.



 Store the stock solution aliquots at -20°C for long-term storage. For short-term storage (days to weeks), 4°C is acceptable.

Preparation of Working Solutions for Cell-Based Assays

Protocol:

- · Thaw Stock Solution:
 - Thaw a single-use aliquot of the 10 mM **BI-1950** stock solution at room temperature.
- Serial Dilution:
 - Perform serial dilutions of the stock solution in your cell culture medium to achieve the desired final concentrations for your experiment.
 - Important: To avoid precipitation, it is crucial that the final concentration of DMSO in the cell culture medium is kept low, typically below 0.5% and ideally at or below 0.1%.

Troubleshooting Guide



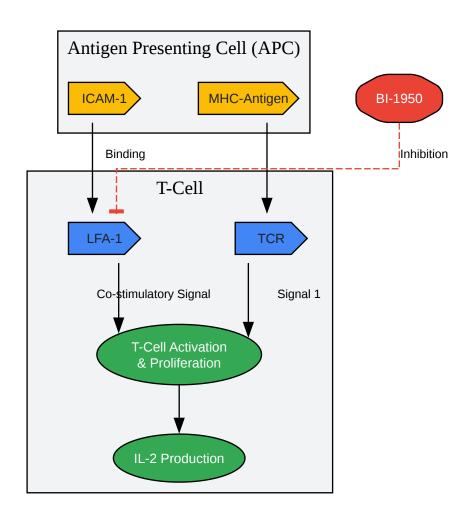
Issue	Possible Cause	Recommended Solution
Precipitation of BI-1950 in aqueous buffer or cell culture medium.	The aqueous solubility of BI- 1950 is low. The concentration of the working solution may be too high.	- Ensure the final concentration of the working solution does not exceed the aqueous solubility limit (1.2 μg/mL at pH 6.8) When preparing working solutions from a DMSO stock, ensure the final DMSO concentration in the aqueous medium is minimal (ideally ≤ 0.1%) to prevent precipitation Prepare fresh working solutions for each experiment.
Inconsistent experimental results.	- Degradation of BI-1950 due to improper storage Repeated freeze-thaw cycles of the stock solution.	- Store stock solutions in small, single-use aliquots at -20°C Avoid repeated freeze-thaw cycles.
Difficulty dissolving BI-1950 powder in DMSO.	- Insufficient mixing Low- quality or non-anhydrous DMSO.	- Vortex the solution for a longer duration Gentle warming or brief sonication can aid dissolution Use high-purity, anhydrous DMSO.
Observed cytotoxicity in cell- based assays.	- The concentration of DMSO in the final working solution may be too high.	- Ensure the final concentration of DMSO in the cell culture medium is nontoxic to your specific cell line (typically ≤ 0.1%) Run a vehicle control (medium with the same concentration of DMSO) to assess the effect of the solvent on cell viability.

Signaling Pathway and Experimental Workflow



LFA-1 Signaling Pathway Inhibition by BI-1950

The diagram below illustrates the mechanism of action of **BI-1950**. In a normal immune response, the binding of ICAM-1 to LFA-1 on a T-cell, along with T-cell receptor (TCR) stimulation, initiates a signaling cascade that leads to T-cell activation and proliferation, including the production of IL-2. **BI-1950** acts as an antagonist, physically blocking the interaction between LFA-1 and ICAM-1, thereby inhibiting this signaling pathway.



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Caption: Inhibition of the LFA-1/ICAM-1 interaction by BI-1950.

Experimental Workflow for Preparing BI-1950 Working Solutions



The following diagram outlines a typical workflow for preparing **BI-1950** solutions for cell-based experiments.



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Caption: Workflow for **BI-1950** solution preparation.

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References

- 1. Pardon Our Interruption [opnme.com]
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